Technical Guide: Acetylation of 4-Methoxy-2-methyl-5-nitroaniline

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Compound of Interest

Compound Name:	*N-(4-Methoxy-2-methyl-5-nitrophenyl)acetamide*
CAS No.:	*196194-97-5*
Cat. No.:	*B1646823*

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9][10][11]

This guide details the acetylation of 4-methoxy-2-methyl-5-nitroaniline (CAS: 136-23-2, also known as Fast Red ITR Base) to form **N-(4-methoxy-2-methyl-5-nitrophenyl)acetamide**.

While acetylation is a fundamental transformation, this specific substrate presents a unique "push-pull" electronic environment and steric constraints that necessitate optimized conditions:

- Steric Hindrance: The methyl group at the ortho position (C2) creates steric bulk around the amine, twisting the resulting amide bond out of the phenyl plane by approximately 47°, significantly more than unhindered analogs.
- Electronic Deactivation: The nitro group at C5 (meta to the amine) exerts an inductive electron-withdrawing effect ($ -I $), reducing the nucleophilicity of the amine nitrogen.

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- Electronic Activation: The methoxy group at C4 (para to the amine) acts as a strong electron donor ($ +M $), partially restoring nucleophilicity.

The net result is a substrate that is moderately nucleophilic but requires thermal energy or catalysis to achieve quantitative conversion compared to simple aniline.

Key Applications

- Impurity Profiling: This compound is a known oxidation product of 2-methylmethacetin and relevant in studying the metabolism of 4-alkoxyacetanilides.
- Dye Chemistry: An intermediate for azo pigments where the acetyl group serves as a removable protecting group or a permanent auxiliary to shift spectral properties.

Reaction Mechanism & Strategic Considerations

The reaction proceeds via a nucleophilic acyl substitution. The lone pair of the aniline nitrogen attacks the carbonyl carbon of the acetic anhydride.

Critical Mechanistic Insight

Unlike planar acetanilides, the 2-methyl substituent forces the acetamide group out of planarity. Crystallographic data indicates that while the nitro group is twisted only ~12° out of the ring plane, the acetamide group is twisted by ~47° due to the steric interference from the ortho methyl group. This lack of planarity reduces conjugation between the nitrogen lone pair and the phenyl ring, theoretically making the amide bond slightly more labile to hydrolysis than unhindered analogs—a critical factor during workup.

Experimental Protocols

Method A: Thermal Acetylation (Standard & Robust)

Best for gram-scale synthesis where high yield and ease of purification are prioritized.

Reagents:

- Substrate: 4-Methoxy-2-methyl-5-nitroaniline (1.0 eq)
- Reagent: Acetic Anhydride (

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) (1.5 – 2.0 eq)

- Solvent: Glacial Acetic Acid (

) (5–10 volumes)

- Catalyst (Optional): Sodium Acetate (0.1 eq) – buffers the reaction and acts as a mild base.

Step-by-Step Workflow:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-methoxy-2-methyl-5-nitroaniline in glacial acetic acid. The solution will likely be yellow/orange.
- Addition: Add acetic anhydride dropwise at room temperature.
  - Note: A slight exotherm may occur.
- Reflux: Attach a reflux condenser and heat the mixture to 90–100°C for 2–3 hours.
  - IPC (In-Process Control): Monitor by TLC (Eluent: 30% EtOAc/Hexanes). The starting material (more polar amine) should disappear, replaced by the less polar amide.
- Quenching: Allow the reaction to cool to room temperature. Pour the mixture slowly into 5 volumes of ice-cold water with vigorous stirring.
- Precipitation: The product should precipitate as a solid. If oiling occurs, scratch the flask walls or seed with a crystal.
- Filtration: Filter the solid using a Büchner funnel. Wash with cold water (

) to remove residual acid.
- Purification: Recrystallize from Ethanol/Water (9:1) or pure Methanol.

Method B: Catalytic Acetylation (Mild Conditions)

Best for small-scale (mg) or acid-sensitive substrates.

Reagents:

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- Substrate: 4-Methoxy-2-methyl-5-nitroaniline (1.0 eq)
- Reagent: Acetic Anhydride (1.2 eq)[1]
- Solvent: Dichloromethane (DCM) or THF
- Base/Catalyst: Triethylamine (

) (1.5 eq) + DMAP (4-Dimethylaminopyridine) (5 mol%)

Step-by-Step Workflow:

- Setup: Dissolve the amine in anhydrous DCM under an inert atmosphere (

).
- Base Addition: Add

  followed by DMAP.
- Acetylation: Add acetic anhydride dropwise at 0°C, then allow to warm to room temperature. Stir for 4–6 hours.
  - Why DMAP? DMAP forms a highly reactive N-acylpyridinium intermediate, overcoming the steric hindrance of the ortho-methyl group without requiring high heat.
- Workup: Wash the organic layer with 1M HCl (to remove bases), saturated

  , and Brine. Dry over

  .[1]
- Isolation: Concentrate in vacuo.

Process Visualization (Workflow Diagram)

The following diagram illustrates the logic flow for Method A, including decision nodes for purification.

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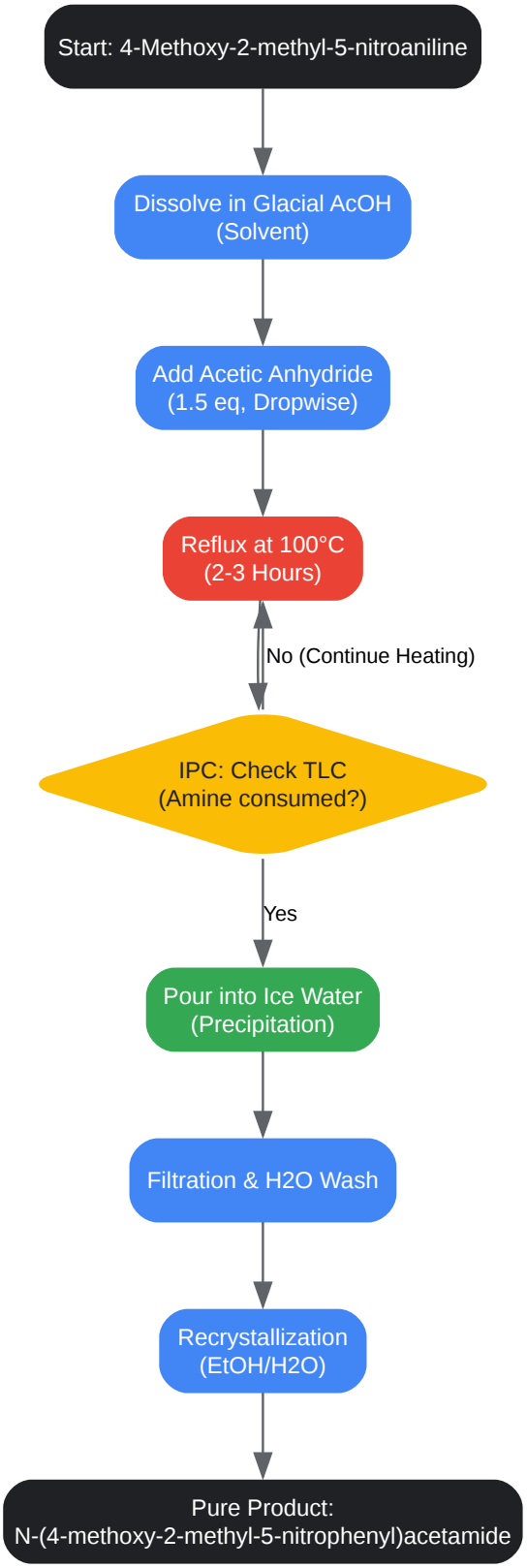

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Figure 1: Logical workflow for the thermal acetylation of sterically hindered nitroanilines.

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Data Summary & Characterization

Physicochemical Properties Table[1][3][6][13]

Property	Value	Notes
Formula		
Molecular Weight	224.21 g/mol	
Appearance	Colorless to Pale Yellow Laths	Dependent on recrystallization solvent
Melting Point	195–198°C (Predicted)	High MP due to intermolecular H-bonding
Solubility	DMSO, Methanol, Hot Ethanol	Poor solubility in water

Expected Spectral Data

- NMR (DMSO-

  , 400 MHz):

  - 2.05–2.15 (s, 3H,

) – Diagnostic Singlet
  - 2.20–2.30 (s, 3H,

)
  - 3.90–4.00 (s, 3H,

)
  - 7.00–7.20 (s, 1H, Ar-H, C3)
  - 7.80–8.00 (s, 1H, Ar-H, C6)
  - 9.30–9.50 (br s, 1H,

) – Disappears with

    shake

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- IR Spectroscopy:
  - Amide I (

    stretch): ~1660–1680
  - Nitro stretches (

    ): ~1520

    (asymmetric) and ~1340

    (symmetric).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Steric hindrance of 2-methyl group.	Increase temperature to reflux; add catalytic DMAP or Sodium Acetate.
Oiling Out	Product melting point depressed by impurities (AcOH).	Decant water, dissolve oil in hot Ethanol, and cool slowly. Scratch glass to induce nucleation.
Diacetylation	Excess and high temp.	Unlikely for this substrate due to sterics, but if observed (2 acetyl peaks), hydrolyze back to mono-amide using mild base (/MeOH).
Dark Coloration	Oxidation of amine before acetylation.	Ensure inert atmosphere ( ) during setup; use fresh amine.

References

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